

A Technical Guide to 2,5-Dimethylhexanedioic Acid: Properties and Safety

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Compound of Interest

Compound Name: 2,5-Dimethylhexanedioic acid

Cat. No.: B1594722

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This technical guide provides comprehensive information on the physical and chemical properties, along with the available safety data for **2,5-Dimethylhexanedioic acid** (CAS No. 4454-18-6). This document is intended to serve as a key resource for professionals in research and development who may be working with this compound.

Chemical Identification and Properties

2,5-Dimethylhexanedioic acid is a dicarboxylic acid with the chemical formula $C_8H_{14}O_4$.^[1]^[2]^[3] Its unique structure influences its physical and chemical characteristics.

Table 1: Physical and Chemical Properties of 2,5-Dimethylhexanedioic Acid

Property	Value
CAS Number	4454-18-6
Molecular Formula	C ₈ H ₁₄ O ₄
Molecular Weight	174.194 g/mol [1][4]
Density	1.2 ± 0.1 g/cm ³ [1]
Boiling Point	335.9 ± 15.0 °C at 760 mmHg[1]
Flash Point	171.1 ± 16.9 °C[1]
Vapor Pressure	0.0 ± 1.6 mmHg at 25°C[1]
Index of Refraction	1.472[1]
Topological Polar Surface Area	74.6 Å ² [5]
Rotatable Bond Count	5[5]
Hydrogen Bond Donor Count	2[5]
Hydrogen Bond Acceptor Count	4

Safety and Handling

While a comprehensive Safety Data Sheet (SDS) for **2,5-Dimethylhexanedioic acid** is not readily available in the public domain, existing data indicates that it requires careful handling.

GHS Hazard Information

Based on available information, **2,5-Dimethylhexanedioic acid** is classified with the following GHS pictogram and signal word:

- Pictogram: GHS07 (Exclamation Mark)[5]
- Signal Word: Warning[5]

The GHS07 pictogram typically indicates one or more of the following hazards:

- Skin Irritant (Category 2)

- Eye Irritant (Category 2)
- Skin Sensitizer (Category 1)
- Acute Toxicity (oral, dermal, inhalation) (Category 4)
- Specific Target Organ Toxicity – Single Exposure (Category 3)
- Hazardous to the Ozone Layer (Category 1)

Specific hazard and precautionary statements for **2,5-Dimethylhexanedioic acid** are not explicitly detailed in the searched resources. Therefore, it is crucial to handle this compound with the assumption that it may be a skin and eye irritant.

Table 2: General Safety Recommendations

Precautionary Measure	Recommendation
Engineering Controls	Use in a well-ventilated area, preferably in a chemical fume hood.
Personal Protective Equipment (PPE)	Wear safety glasses with side shields or goggles, a lab coat, and chemical-resistant gloves.
Hygiene Practices	Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated place.
Spill Response	In case of a spill, avoid generating dust. Sweep up the solid material and place it in a suitable container for disposal.

Experimental Protocols

Detailed experimental protocols specifically for **2,5-Dimethylhexanedioic acid** are not available in the provided search results. The following is a general protocol for handling a solid chemical with similar hazard characteristics in a research laboratory setting.

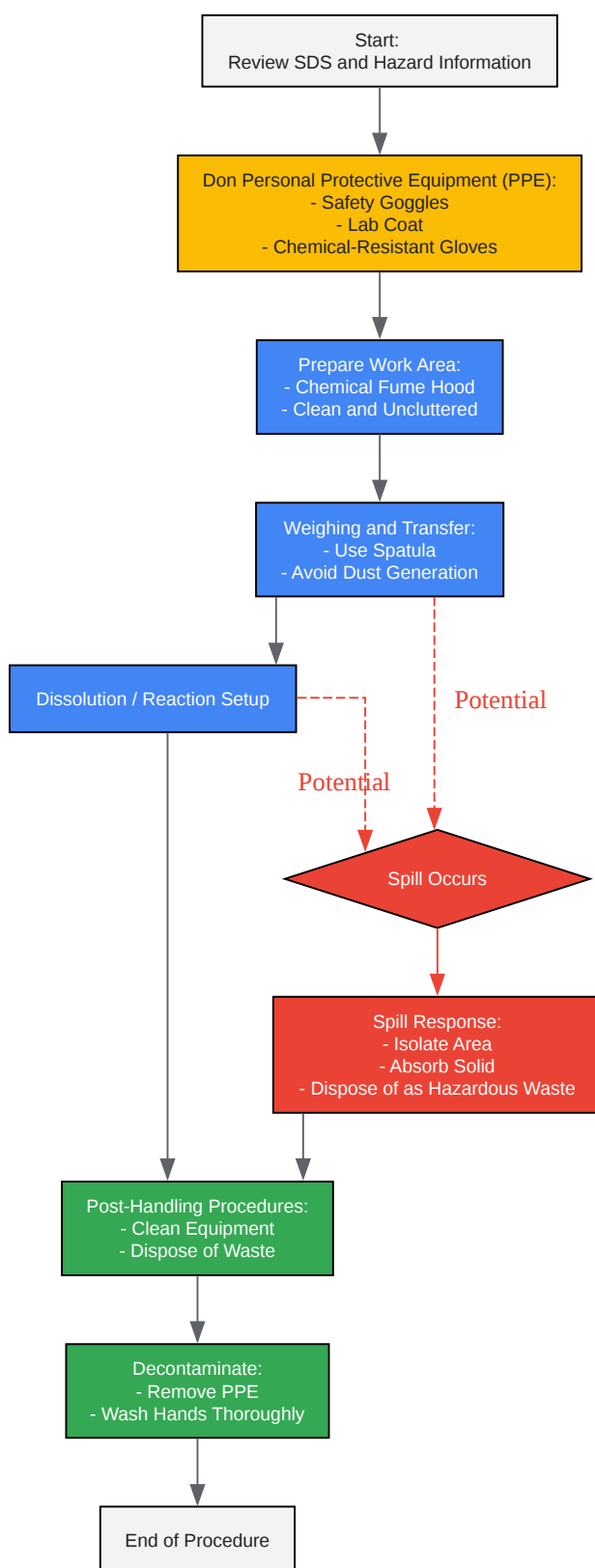
General Protocol for Handling Solid 2,5-Dimethylhexanedioic Acid

- Preparation:
 - Ensure the work area (chemical fume hood) is clean and uncluttered.
 - Assemble all necessary equipment (spatula, weighing paper, glassware, etc.).
 - Don appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and nitrile gloves.
- Weighing and Transfer:
 - Tare a clean, dry weighing paper or container on an analytical balance.
 - Carefully transfer the desired amount of **2,5-Dimethylhexanedioic acid** from the stock container to the weighing paper using a clean spatula.
 - Avoid creating dust. If any material is spilled, clean it up immediately following proper procedures.
 - Record the exact mass of the compound.
- Dissolution (if applicable):
 - Add a stir bar to the receiving flask.
 - Carefully transfer the weighed solid into the flask.
 - Add the desired solvent to the flask.
 - Stir the mixture until the solid is completely dissolved. Gentle heating may be required, depending on the solvent and desired concentration.
- Reaction Setup (if applicable):

- If the compound is to be used in a reaction, set up the reaction apparatus within the fume hood.
- Slowly add the solution of **2,5-Dimethylhexanedioic acid** to the reaction mixture as required by the specific experimental procedure.
- Post-Handling:
 - Clean all glassware and equipment that came into contact with the chemical.
 - Properly dispose of any waste material in designated chemical waste containers.
 - Wash hands thoroughly with soap and water after removing gloves.

Visualized Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **2,5-Dimethylhexanedioic acid** in a research environment.



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Caption: Safe handling workflow for **2,5-Dimethylhexanedioic acid**.

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- To cite this document: BenchChem. [A Technical Guide to 2,5-Dimethylhexanedioic Acid: Properties and Safety]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594722#cas-number-and-safety-data-for-2-5-dimethylhexanedioic-acid]

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